

Peer-Reviewed Validation of ICBA's Research on Climate-Resilient Crops

Author: BenchChem Technical Support Team. **Date:** December 2025

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Dubai, UAE - The International Center for Biosaline Agriculture (**ICBA**) has consistently published peer-reviewed research demonstrating the efficacy of its climate-resilient crops and innovative agricultural practices in marginal environments. This guide provides a comparative analysis of **ICBA**'s findings on key crops—quinoa, date palm, and sorghum—pitting their performance in saline and arid conditions against conventional agricultural alternatives. The data presented is supported by detailed experimental protocols to ensure scientific scrutiny and reproducibility.

Quinoa: A Viable Alternative for Saline Agriculture

ICBA has conducted extensive research on quinoa's potential as a salt-tolerant crop. Their findings indicate that specific quinoa genotypes not only survive but can produce substantial yields under saline conditions that would be detrimental to traditional cereal crops like wheat and barley.

Comparative Performance of Quinoa Genotypes under Salinity Stress

The following table summarizes the performance of five quinoa genotypes developed and tested by **ICBA** under varying levels of soil salinity. The data highlights the superior performance of genotypes **ICBA-Q3** and **ICBA-Q4** in terms of grain yield and biomass production in highly saline soils.

Genotype	Salinity Level (dS/m)	Grain Yield (g/pot)	Dry Biomass (g/pot)	Germination Percentage (%)
ICBA-Q1	5	8.5	15.2	85
10	6.2	11.8	78	
15	4.1	8.5	65	
20	2.0	5.1	50	
ICBA-Q2	5	9.1	16.0	88
10	6.8	12.5	80	
15	4.5	9.2	68	
20	2.3	5.8	55	
ICBA-Q3	5	12.3	18.5	95
10	9.8	15.2	90	
15	7.5	12.1	82	
20	5.1	9.0	75	
ICBA-Q4	5	12.0	18.2	94
10	9.5	14.9	88	
15	7.2	11.8	80	
20	4.8	8.7	72	
ICBA-Q5	5	10.5	17.1	92
10	7.9	13.8	85	
15	5.8	10.5	75	
20	3.5	7.2	65	

Data synthesized from a study evaluating five quinoa genotypes under artificially induced salinity levels.[\[1\]](#)

Experimental Protocol for Quinoa Salinity Tolerance Screening

The evaluation of quinoa genotypes was conducted in a controlled greenhouse environment using pot trials.

- **Experimental Design:** A completely randomized design with three replications was used.
- **Soil:** 6 kg of Fluvisol soil was used in each pot.[\[1\]](#)
- **Salinity Treatments:** Four salinity levels (5, 10, 15, and 20 dS/m) were artificially induced by mixing calculated amounts of NaCl into the soil.[\[1\]](#)
- **Planting:** Ten seeds of each of the five **ICBA** quinoa genotypes (**ICBA-Q1** to **ICBA-Q5**) were sown in each pot.
- **Data Collection:** Parameters measured included seed germination rate, plant height, fresh and dry biomass, chlorophyll content, and grain yield.[\[1\]](#) Germination was counted on the 5th, 10th, and 15th day after planting.

Date Palm: Enhancing Fruit Quality with Saline Water Irrigation

ICBA's long-term research on date palms has yielded significant insights into the effects of saline water irrigation on fruit quality. A key finding is that certain date varieties can benefit from low to moderate levels of water salinity, which can lead to an increase in sugar content, a desirable trait for consumers.[\[2\]](#)[\[3\]](#)

Impact of Saline Water Irrigation on Date Palm Fruit Quality

The table below presents data from an experiment assessing the fruit quality of five common date varieties irrigated with water at different salinity levels. The results show that for some varieties, moderate salinity can enhance sugar content without negatively impacting other sensory attributes.[\[2\]](#)

Date Variety	Irrigation Water Salinity (dS/m)	Total Sugar Content (%)	Consumer Preference (Flavor, Aroma, Taste)
Lulu	5	Comparable to market varieties	Similar to fresh water irrigation
10	Slightly decreased	Similar to fresh water irrigation	
15	Decreased	Lower than fresh water irrigation	
Sukkari	5	Comparable to market varieties	Similar to fresh water irrigation
10	Increased	Similar to fresh water irrigation	
15	Slightly decreased	Similar to fresh water irrigation	
Fardh	5	Comparable to market varieties	Similar to fresh water irrigation
10	Increased	Similar to fresh water irrigation	
15	Comparable to market varieties	Similar to fresh water irrigation	
Ajwa Al Madinah	5	Comparable to market varieties	Similar to fresh water irrigation
10	Increased	Similar to fresh water irrigation	
15	Slightly decreased	Similar to fresh water irrigation	
Khalas	5	Comparable to market varieties	Similar to fresh water irrigation

10	Comparable to market varieties	Similar to fresh water irrigation
15	Decreased	Lower than fresh water irrigation

Data is based on a study published in *Frontiers in Sustainable Food Systems*.[\[2\]](#)

Experimental Protocol for Date Palm Salinity Study

This long-term field experiment was conducted at **ICBA**'s research station in Dubai.

- **Experimental Setup:** 18 common date palm varieties from the UAE and Saudi Arabia were included in the study.[\[2\]](#)[\[3\]](#)
- **Irrigation Treatments:** The date palms were irrigated with water at three salinity levels: 5, 10, and 15 dS/m.[\[2\]](#)[\[3\]](#)
- **Data Analysis:** The quality of the harvested dates was assessed based on physical parameters (weight, size, color) and biochemical properties (sugar content).[\[3\]](#) Consumer preferences for sensory attributes were also evaluated.[\[3\]](#)

Sorghum: Screening for Salinity-Tolerant Genotypes

Sorghum is recognized for its drought tolerance, and **ICBA**'s research has focused on identifying genotypes with high salinity tolerance for both grain and fodder production in arid regions.

Comparative Biomass Production of Sorghum Genotypes under Salinity

The following table presents the results of a screening trial of 100 sorghum genotypes, highlighting the performance of the top five genotypes in terms of shoot biomass production under saline conditions relative to a non-saline control.

Sorghum Genotype	Shoot Biomass Ratio (Saline/Control)
ICSV 93046	0.85
ICSR 93034	0.82
S 35	0.79
CSV 745	0.78
JJ 1041	0.75

Data from a screening of 100 sorghum genotypes in pots with an initial irrigation of 250 mM NaCl solution.[\[4\]](#)

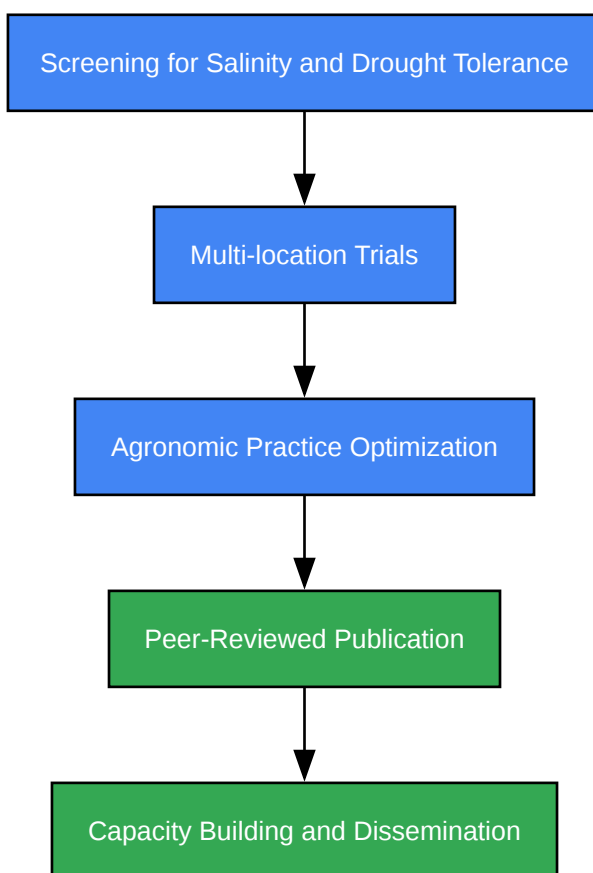
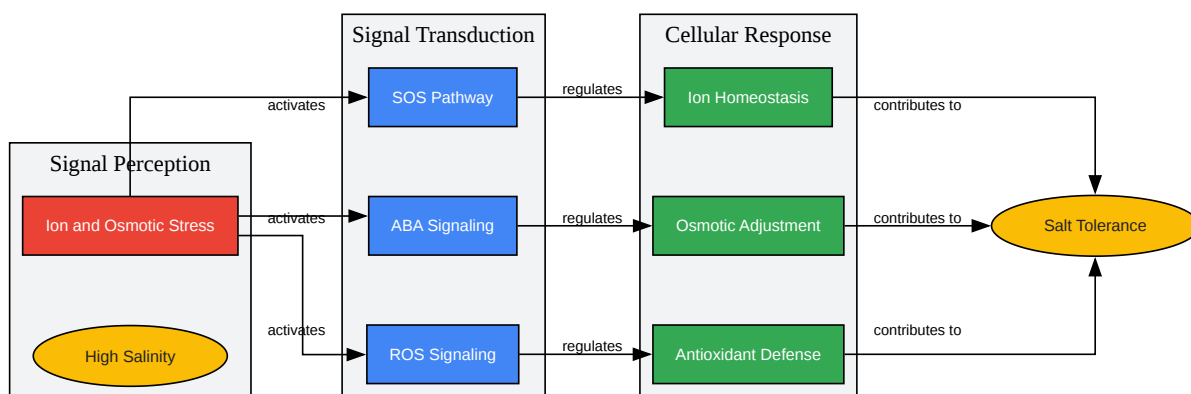
Experimental Protocol for Sorghum Salinity Screening

The screening of sorghum genotypes was conducted in a pot experiment to identify salt-tolerant lines.

- Experimental Design: A randomized block design with three replications was used.[\[4\]](#)
- Soil and Pots: Pots were filled with Alfisol soil.[\[4\]](#)
- Salinity Treatment: A 250 mM NaCl solution was used for the initial irrigation to induce salinity stress.[\[4\]](#)
- Genotypes: 100 sorghum genotypes were screened.[\[4\]](#)
- Data Collection: Shoot biomass (stem + leaf) was measured, and the ratio of biomass produced under saline conditions to that produced under control (non-saline) conditions was calculated to assess salinity tolerance.[\[4\]](#)

Visualizing the Science: Signaling Pathways and Research Workflow

To further elucidate the scientific underpinnings of **ICBA**'s research, the following diagrams illustrate a typical plant salt tolerance signaling pathway and a generalized workflow for the development of climate-smart crops.



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- To cite this document: BenchChem. [Peer-Reviewed Validation of ICBA's Research on Climate-Resilient Crops]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b594583#peer-reviewed-validation-of-icba-s-research-findings-and-publications]

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